

Proper Disposal of Menthyl Anthranilate in a Laboratory Setting

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Compound of Interest

Compound Name: Menthyl anthranilate

Cat. No.: B129310

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The following guide provides essential safety and logistical information for the proper disposal of **Menthyl anthranilate**, ensuring compliance with standard laboratory safety protocols and environmental regulations. This information is intended for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Precautions

Before handling **Menthyl anthranilate**, it is crucial to be aware of its potential hazards. This chemical is classified as causing serious eye irritation and is toxic to aquatic life.^{[1][2]} Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical goggles conforming to EN166, NIOSH (US), or equivalent standards.^[3]
- **Skin Protection:** Handle with chemical-resistant gloves. Inspect gloves prior to use and use a proper glove removal technique to avoid skin contact.^[3] Wear appropriate protective clothing to prevent skin exposure.^[4]
- **Respiratory Protection:** Ensure adequate ventilation.^{[1][3]} If ventilation is inadequate or in case of aerosol/vapor formation, wear an approved respirator.^[5]
- **General Hygiene:** Wash hands thoroughly after handling.^{[1][2]} Do not eat, drink, or smoke in work areas.^[2]

Step-by-Step Disposal Procedure

The disposal of **Menthyl anthranilate** must be conducted in accordance with local, state, and federal regulations.^{[1][6]} It should be treated as hazardous waste.

- Waste Identification and Segregation:
 - All waste containing **Menthyl anthranilate**, including pure substance, solutions, and contaminated materials (e.g., absorbent from a spill), must be classified as hazardous waste.^[3]
 - Do not mix **Menthyl anthranilate** waste with other waste streams, especially incompatible materials such as acids, bases, acid anhydrides, acid chlorides, and reducing agents.^{[4][7]} Keep it in its original container if possible.^[1]
- Containment:
 - Collect **Menthyl anthranilate** waste in a designated, leak-proof, and chemically compatible container.^[3]
 - Keep the waste container tightly closed when not in use.^[3]
 - Store the container in a cool, dry, and well-ventilated place, away from light.^[3]
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste" and the full chemical name, "**Menthyl anthranilate**."
 - Indicate the approximate concentration and quantity of the waste.
- Storage (Satellite Accumulation Area):
 - Store the labeled waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.^{[8][9]}
 - Do not accumulate more than 55 gallons of hazardous waste in an SAA.^[8]

- Disposal and Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department or equivalent authority to arrange for the collection and disposal of the hazardous waste.[8]
 - Do not pour **Menthyl anthranilate** down the drain.[1][3] This is critical to prevent environmental contamination, as the substance is toxic to aquatic life.[1]

Spill and Emergency Procedures

In the event of a spill:

- Evacuate non-essential personnel from the area.[1]
- Ensure adequate ventilation.[3]
- Wearing appropriate PPE, contain the spill.[3]
- Absorb the spill with an inert, non-combustible material such as sand, earth, or commercial sorbent.[3][5]
- Collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[3][5]
- Clean the affected area thoroughly.

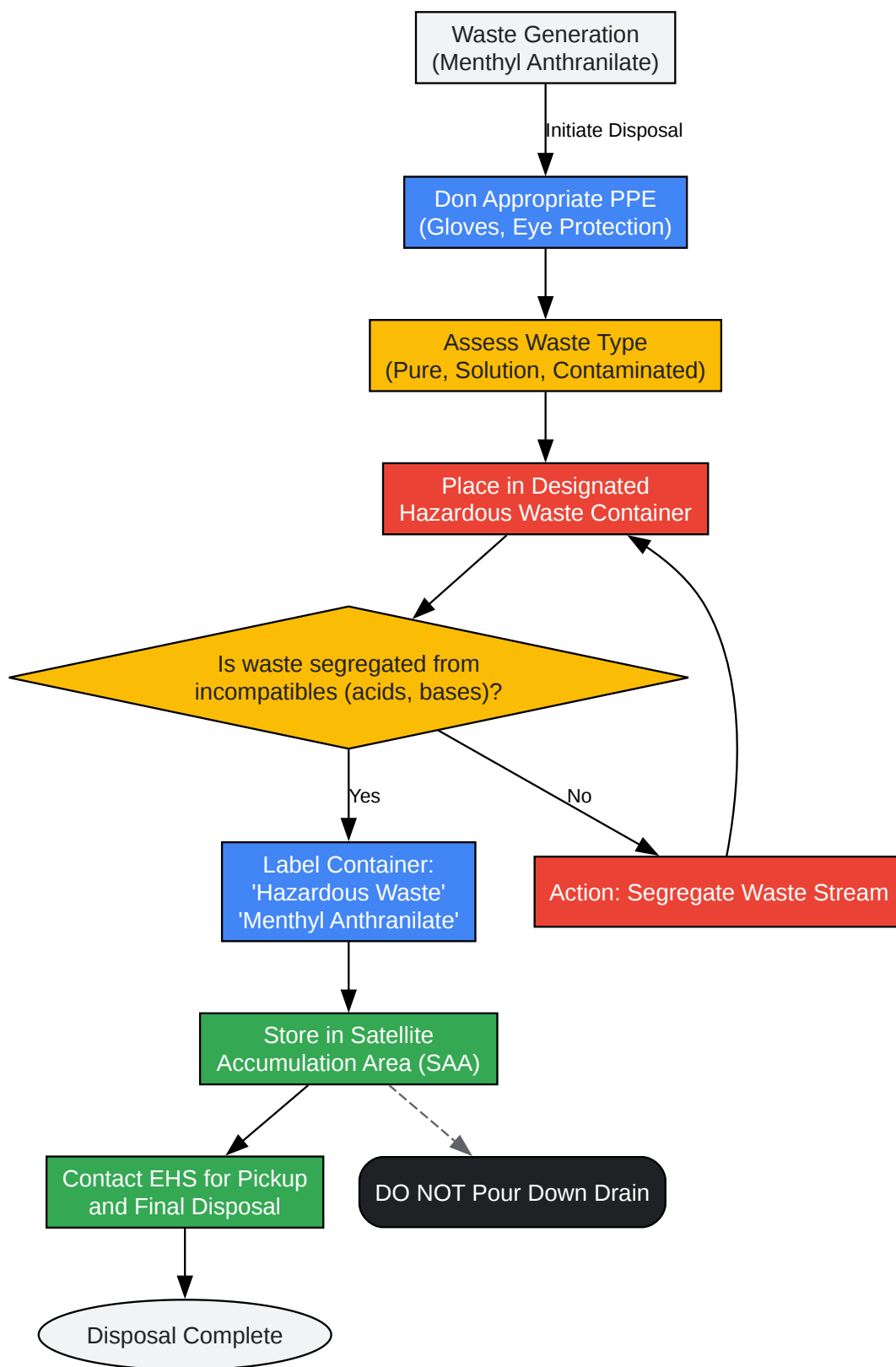
Quantitative Data Summary

The following table summarizes key quantitative data for **Menthyl anthranilate** relevant to its handling and disposal.

Property	Value	Reference
Chemical Formula	C ₈ H ₉ NO ₂	[7]
Molecular Weight	151.16 g/mol	[7]
Appearance	Clear to pale yellow liquid	[10]
Melting Point	24 °C / 75.2 °F	[1][7]
Boiling Point	256 °C / 492.8 °F	[1][7]
Flash Point	104 °C / 219.2 °F	[7]
Density	1.168 g/cm ³ at 25 °C	[1]
Oral LD50 (Rat)	2910 mg/kg	[3]
Partition Coefficient (log Pow)	ca. 2.17 (Bioaccumulation is not expected)	[1]

Menthyl Anthranilate Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Menthyl anthranilate** waste in a laboratory environment.



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Caption: Workflow for the safe disposal of **Menthyl anthranilate** waste.

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